

Application Notes and Protocols for Assessing Vaccine Immunogenicity Using B8R 20-27

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Compound of Interest

Compound Name: B8R 20-27

Cat. No.: B15624166

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Introduction

The **B8R 20-27** peptide, with the amino acid sequence TSYKFESV, is a well-established, immunodominant H-2Kb-restricted CD8+ T cell epitope derived from the B8R protein of the vaccinia virus.[1][2] The B8R protein is a soluble homolog of the interferon-gamma (IFN- γ) receptor, acting as a virulence factor by neutralizing the antiviral activity of IFN- γ . [3][4] Due to its high immunogenicity and conservation among various orthopoxviruses, including Modified Vaccinia Ankara (MVA), the **B8R 20-27** peptide serves as a critical tool for assessing the vector-specific cellular immune response in preclinical vaccine studies.[1][5]

These application notes provide detailed protocols for utilizing the **B8R 20-27** peptide to quantify vaccine-induced T cell responses through Enzyme-Linked Immunospot (ELISpot) assays, Intracellular Cytokine Staining (ICS), and MHC Class I Tetramer staining.

Key Applications

- Quantification of vaccine-specific T cell frequency: Determine the number of T cells responding to the vaccine vector.
- Characterization of T cell functionality: Assess the cytokine profile (e.g., IFN- γ , TNF- α) of responding T cells.
- Evaluation of immunodominance: Study the hierarchy of immune responses to different viral epitopes.[\[6\]](#)[\[7\]](#)
- Monitoring immune memory: Track the persistence of vaccine-induced T cell responses over time.[\[8\]](#)

Data Presentation

Table 1: Representative Quantitative Data on **B8R 20-27** Specific CD8+ T Cell Responses

Assay Type	Mouse Strain	Vaccine/Vector	Timepoint	Tissue	Response Metric	Typical Range of Response
Intracellular Cytokine Staining	C57BL/6	MVA	Day 7-10 post-immunization	Spleen	% of IFN- γ + cells within the CD8+ T cell population	10-15% ^[7]
ELISpot	C57BL/6	MVA	Day 8 post-immunization	Spleen	IFN- γ Spot Forming Cells (SFC) per 10 ⁶ splenocytes	~3,150 ^[9]
MHC Class I Tetramer Staining	C57BL/6	Vaccinia Virus	Day 10 post-infection	Spleen	% of B8R-tetramer+ cells within the CD8+ T cell population	Varies with viral strain and dose
Intracellular Cytokine Staining	C57BL/6	MVA	Day 56 post-immunization	Spleen	IFN- γ SFC per 10 ⁶ splenocytes (memory response)	Variable, lower than peak response

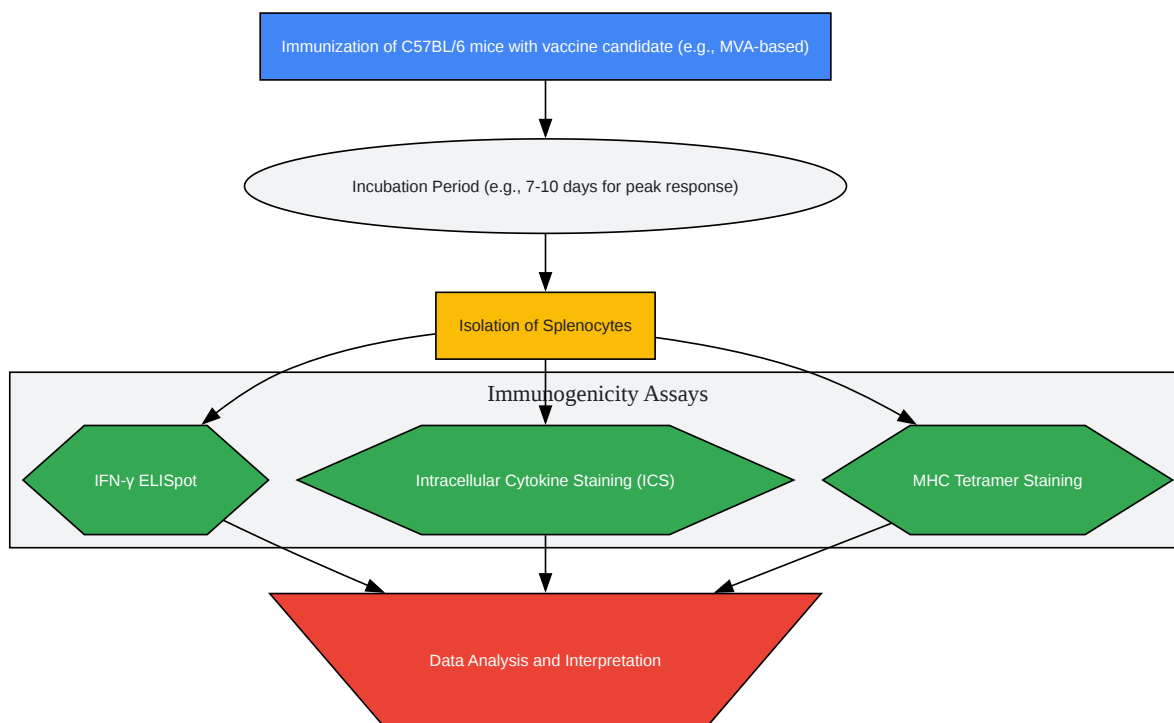
Signaling Pathways and Experimental Workflows

The immunogenicity of the **B8R 20-27** peptide is dependent on the MHC class I antigen processing and presentation pathway.



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MHC Class I presentation of **B8R 20-27**.



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Workflow for assessing **B8R 20-27** immunogenicity.

Experimental Protocols

1. IFN-γ ELISpot Assay

This assay quantifies the frequency of **B8R 20-27**-specific, IFN-γ-secreting T cells.

Materials:

- 96-well PVDF membrane plates

- Sterile PBS
- 70% Ethanol
- Anti-mouse IFN- γ capture antibody
- Biotinylated anti-mouse IFN- γ detection antibody
- Streptavidin-Alkaline Phosphatase (AP) or Horseradish Peroxidase (HRP)
- AP or HRP substrate (e.g., BCIP/NBT or AEC)
- Blocking buffer (e.g., RPMI-1640 with 10% FBS)
- **B8R 20-27** peptide (TSYKFESV)
- Single-cell suspension of splenocytes from immunized mice
- Positive control (e.g., Concanavalin A)
- Negative control (e.g., irrelevant peptide or media alone)

Protocol:

- Plate Coating:
 - Pre-wet the 96-well PVDF plate with 15 μ L of 70% ethanol for 1 minute.
 - Wash the wells three times with 150 μ L of sterile PBS.
 - Coat the wells with anti-mouse IFN- γ capture antibody diluted in PBS (e.g., 10 μ g/mL) and incubate overnight at 4°C.[\[6\]](#)
- Blocking:
 - Decant the capture antibody solution.
 - Wash the wells twice with 150 μ L of sterile PBS.

- Add 150 µL of blocking buffer to each well and incubate for at least 2 hours at 37°C.[6]
- Cell Incubation:
 - Prepare a single-cell suspension of splenocytes.
 - Decant the blocking buffer from the plate.
 - Add splenocytes to the wells (e.g., 0.2×10^6 cells/well).[10]
 - Add **B8R 20-27** peptide to the appropriate wells at a final concentration of 1-10 µg/mL.[10]
Include positive and negative control wells.
 - Incubate the plate for 18-24 hours at 37°C in a 5% CO₂ incubator.[10][11]
- Detection:
 - Decant the cell suspension and wash the wells three times with PBS and three times with PBS containing 0.05% Tween-20 (PBST).[11]
 - Add biotinylated anti-mouse IFN-γ detection antibody diluted in PBS with 0.5% BSA and incubate for 2 hours at 37°C.[11]
 - Wash the wells six times with PBST.
 - Add Streptavidin-AP or -HRP conjugate and incubate for 45 minutes at room temperature.
 - Wash the wells three times with PBST and three times with PBS.
- Development:
 - Add the appropriate substrate and incubate until distinct spots emerge.
 - Stop the reaction by washing thoroughly with tap water.
 - Allow the plate to dry completely before counting the spots using an ELISpot reader.

2. Intracellular Cytokine Staining (ICS) by Flow Cytometry

This protocol allows for the simultaneous identification and functional characterization of **B8R 20-27**-specific CD8⁺ T cells.

Materials:

- Single-cell suspension of splenocytes
- Complete RPMI-1640 medium
- **B8R 20-27** peptide
- Brefeldin A
- Fc block (e.g., anti-CD16/32)
- Fluorochrome-conjugated antibodies against cell surface markers (e.g., CD3, CD8, CD44)
- Fluorochrome-conjugated antibody against IFN- γ
- Fixation/Permeabilization buffer
- Flow cytometer

Protocol:

- In Vitro Restimulation:
 - Resuspend splenocytes in complete RPMI medium.
 - Stimulate the cells with **B8R 20-27** peptide (1-2 $\mu\text{g/mL}$) in the presence of Brefeldin A (5-10 $\mu\text{g/mL}$) for 5 hours at 37°C.[2][3] Brefeldin A inhibits protein transport, causing cytokines to accumulate intracellularly.
- Surface Staining:
 - Wash the cells with FACS buffer (PBS with 2% FBS).
 - Block Fc receptors with Fc block for 10-15 minutes on ice.

- Stain with a cocktail of fluorochrome-conjugated antibodies against surface markers (e.g., anti-CD3, anti-CD8, anti-CD44) for 20-30 minutes on ice in the dark.
- Fixation and Permeabilization:
 - Wash the cells to remove unbound surface antibodies.
 - Resuspend the cells in fixation/permeabilization buffer and incubate for 20 minutes at room temperature.
- Intracellular Staining:
 - Wash the cells with permeabilization buffer.
 - Stain with fluorochrome-conjugated anti-IFN- γ antibody for 30 minutes at room temperature in the dark.[\[2\]](#)
- Data Acquisition and Analysis:
 - Wash the cells with permeabilization buffer and then resuspend in FACS buffer.
 - Acquire data on a flow cytometer.
 - Analyze the data by first gating on lymphocytes, then singlets, then CD3⁺ T cells, and finally CD8⁺ T cells. The frequency of **B8R 20-27**-specific T cells is determined by the percentage of IFN- γ ⁺ cells within the CD8⁺ T cell gate.

3. MHC Class I Tetramer Staining

This method directly visualizes and quantifies **B8R 20-27**-specific CD8⁺ T cells using fluorescently labeled H-2Kb tetramers folded with the **B8R 20-27** peptide.

Materials:

- Single-cell suspension of splenocytes
- APC- or PE-conjugated H-2Kb/TSYKFESV tetramer
- Fc block

- Fluorochrome-conjugated antibodies against cell surface markers (e.g., CD3, CD8)
- FACS buffer
- Flow cytometer

Protocol:

- Cell Preparation:
 - Prepare a single-cell suspension of splenocytes.
- Staining:
 - Block Fc receptors with Fc block for 10-15 minutes on ice.
 - Add the H-2Kb/**B8R 20-27** tetramer and incubate for 30-60 minutes at room temperature in the dark.[\[2\]](#)[\[3\]](#)
 - Add a cocktail of fluorochrome-conjugated antibodies against surface markers (e.g., anti-CD3, anti-CD8) and incubate for an additional 20-30 minutes on ice in the dark.
- Data Acquisition and Analysis:
 - Wash the cells with FACS buffer.
 - Acquire data on a flow cytometer.
 - Analyze the data by gating on lymphocytes, singlets, and then CD8+ T cells. The percentage of **B8R 20-27**-specific CD8+ T cells is determined by the frequency of tetramer-positive cells within the CD8+ T cell population.

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